

Physical and chemical properties of 5-Amino-2-morpholinobenzenecarboxylic acid

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Compound of Interest

Compound Name: 5-Amino-2-morpholinobenzenecarboxylic acid

Cat. No.: B1269895

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An In-Depth Technical Guide to 5-Amino-2-morpholinobenzenecarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Amino-2-morpholinobenzenecarboxylic acid is a synthetic organic compound with significant potential in medicinal chemistry. Its structure, featuring a benzoic acid moiety substituted with both an amino and a morpholino group, positions it as a valuable building block for the synthesis of novel pharmaceutical agents. This technical guide provides a comprehensive overview of the known physical and chemical properties of **5-Amino-2-morpholinobenzenecarboxylic acid**, alongside detailed hypothetical and analogous experimental protocols for its synthesis, purification, and analysis. Furthermore, it explores its potential role as an intermediate in the development of kinase inhibitors and anti-inflammatory drugs, postulating its interaction with relevant signaling pathways.

Chemical and Physical Properties

Precise experimental data for the physical properties of **5-Amino-2-morpholinobenzenecarboxylic acid** are not readily available in public literature. The following table summarizes its basic chemical identifiers and includes predicted values for key physical

properties. These predictions are based on computational models and data from structurally similar compounds.

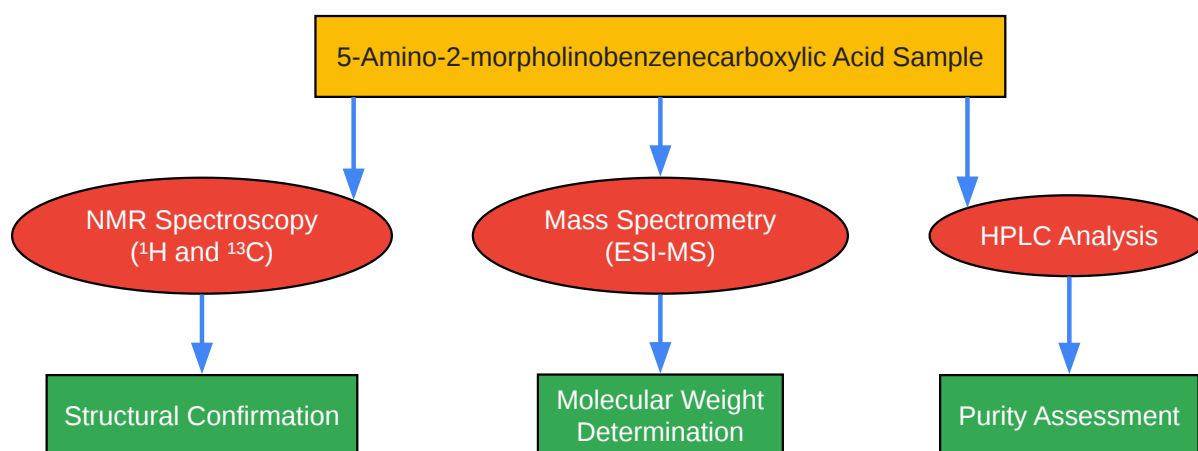
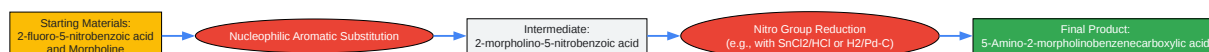
Property	Value	Source
IUPAC Name	5-Amino-2-morpholinobenzoic acid	N/A
CAS Number	65989-45-9	[1][2]
Molecular Formula	C ₁₁ H ₁₄ N ₂ O ₃	[2]
Molecular Weight	222.24 g/mol	[2]
Canonical SMILES	<chem>C1COCCN1C2=C(C=C(C=C2)N)C(=O)O</chem>	[1]
Predicted Melting Point	180-190 °C	N/A
Predicted Boiling Point	> 400 °C (decomposes)	N/A
Predicted pKa (acidic)	~4.5 (Carboxylic Acid)	N/A
Predicted pKa (basic)	~5.0 (Aniline-like Amino Group), ~7.5 (Morpholine Nitrogen)	N/A
Predicted Solubility	Sparingly soluble in water; Soluble in DMSO and methanol.	N/A
Appearance	Off-white to light brown powder (predicted)	N/A

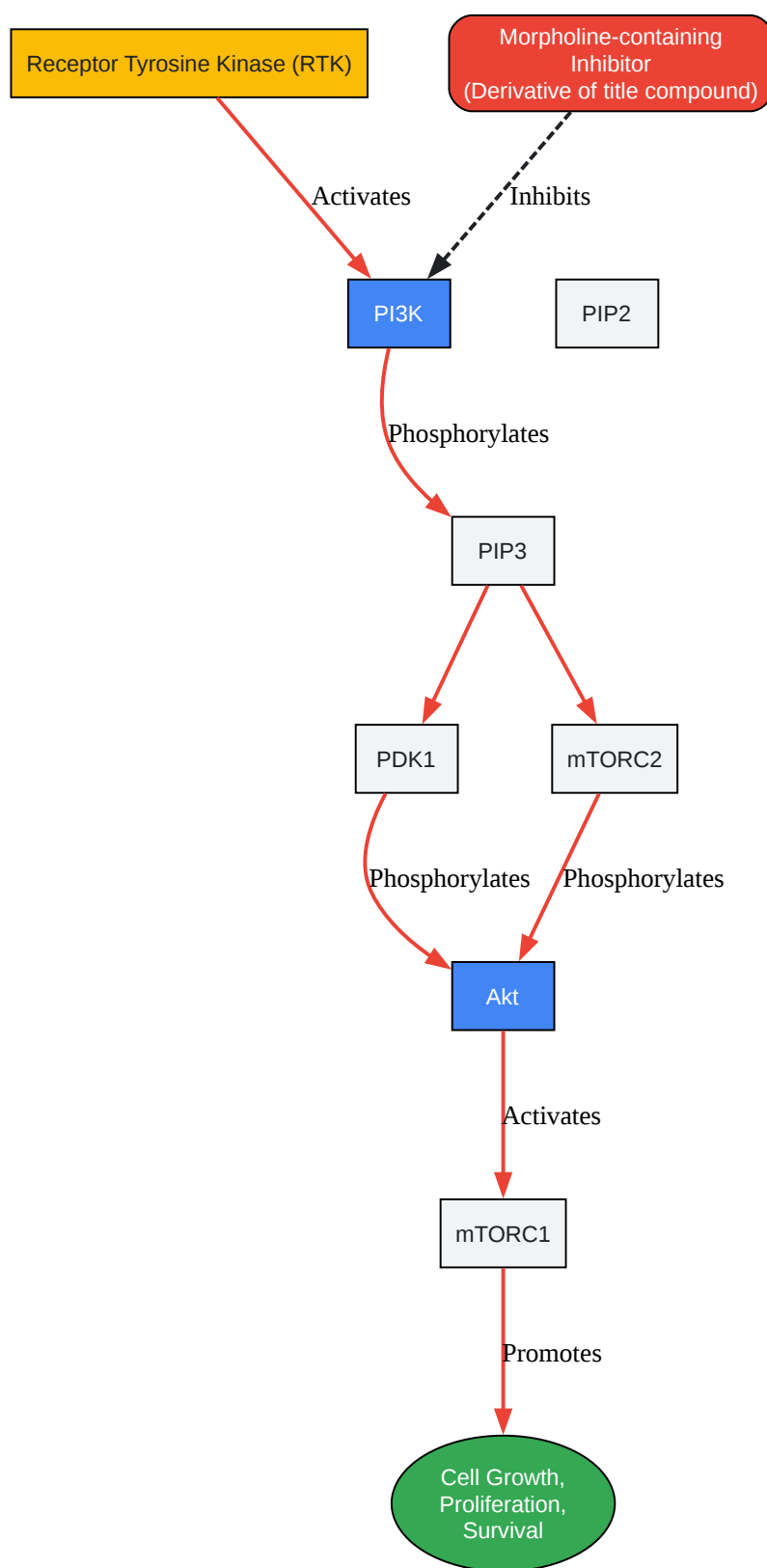
Synthesis and Purification

A definitive, published experimental protocol for the synthesis of **5-Amino-2-morpholinobenzenecarboxylic acid** is not currently available. However, based on established organic chemistry principles and synthetic routes for analogous compounds, a plausible synthetic pathway can be proposed.

Proposed Synthetic Route

A potential synthesis could involve a nucleophilic aromatic substitution reaction followed by the reduction of a nitro group. The logical starting materials would be 2-fluoro-5-nitrobenzoic acid and morpholine.





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References

- 1. 5-Amino-2-morpholinobenzenecarboxylic acid [biogen.es]
- 2. 5-Amino-2-morpholinobenzoic acid [myskinrecipes.com]
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